

5-Methoxy-2-(trifluoromethyl)pyridine safety and handling

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Compound of Interest

Compound Name: 5-Methoxy-2-(trifluoromethyl)pyridine

Cat. No.: B1322062

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An In-depth Technical Guide to the Safety and Handling of 5-Methoxy-2-(trifluoromethyl)pyridine

This document provides a comprehensive overview of the safety and handling procedures for **5-Methoxy-2-(trifluoromethyl)pyridine** (CAS No. 216766-13-1), intended for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets to ensure a thorough understanding of the substance's properties and associated hazards.

Hazard Identification and Classification

5-Methoxy-2-(trifluoromethyl)pyridine is classified as a hazardous chemical.^[1] The primary hazards associated with this compound are skin irritation, serious eye irritation, and potential respiratory irritation.^{[2][3]}

GHS Classification:

- Skin Irritation: Category 2^[2]
- Serious Eye Irritation: Category 2^[2]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory system)^{[1][2]}

Signal Word: Warning^{[1][2]}

Hazard Statements:

- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]

Physical and Chemical Properties

A summary of the known physical and chemical properties is presented below. It is important to note that for several properties, specific data is not readily available in the provided sources.

Property	Data	Source(s)
CAS Number	216766-13-1	[1]
Molecular Formula	C7H6F3NO	[2]
Molecular Weight	177.12 g/mol	[2]
Appearance	Light yellow, solid or low melting solid	[1]
Odor	No information available	[1]
Melting Point/Range	No data available	[1]
Boiling Point/Range	No information available	[1]
Flash Point	No information available	[1]
Solubility	Low water solubility is implied	[1]

Toxicological Information

Detailed toxicological studies for this specific compound are not extensively reported. The primary health effects are related to its irritant properties.

Effect	Description	Source(s)
Acute Toxicity	No specific data is available.	[1]
Skin Contact	Causes skin irritation, which may include redness.	[2][4]
Eye Contact	Causes serious eye irritation, potentially leading to redness and profuse watering.	[2][4]
Inhalation	May cause respiratory irritation, potentially leading to a sore throat, tightness in the chest, coughing, or wheezing.	[1][4]
Ingestion	May cause soreness and redness of the mouth and throat.	[4]
Carcinogenicity	No information available to indicate that this substance is a carcinogen.	[1]
Sensitization	No information available.	[1]

Handling and Storage

Proper handling and storage are crucial to minimize exposure and ensure safety.

Handling:

- Always work in a well-ventilated area, preferably in a chemical fume hood.[4]
- Avoid contact with skin, eyes, and clothing.[3]
- Do not breathe dust, fumes, or vapors.[1][3]
- Wash hands and any exposed skin thoroughly after handling.[1]

- Wear appropriate personal protective equipment (see Section 5).[1]
- Keep away from incompatible materials such as strong oxidizing agents.[2][4]

Storage:

- Store in a cool, dry, and well-ventilated place.[1][4]
- Keep containers tightly closed when not in use.[1][4]
- Store locked up.[1]
- It is recommended to store under an inert atmosphere (e.g., Argon) as it may be air-sensitive.[4]

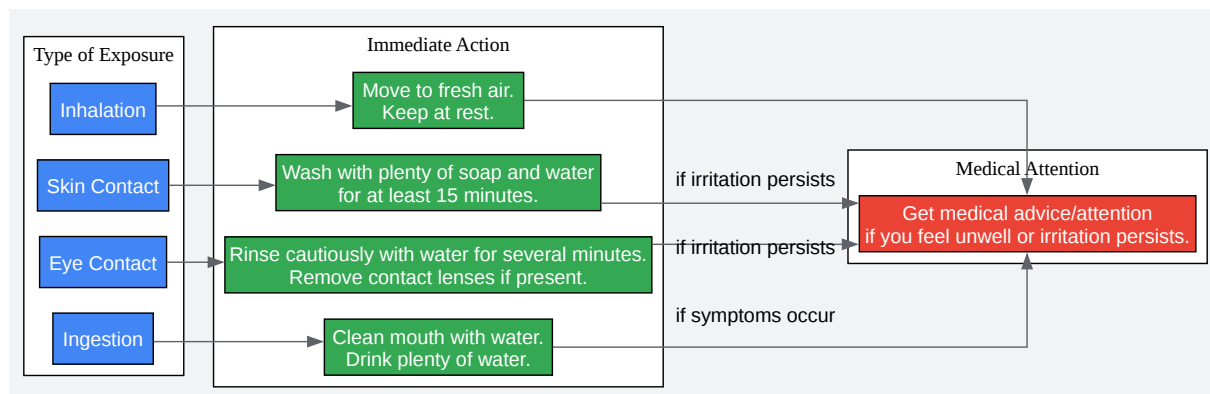
Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **5-Methoxy-2-(trifluoromethyl)pyridine**:

- Eye/Face Protection: Chemical safety goggles or glasses are required.[2][4]
- Hand Protection: Wear protective gloves.[2][4] Double gloving with nitrile or neoprene gloves is a good practice.[5]
- Skin and Body Protection: A lab coat or long-sleeved clothing is necessary.[2]
- Respiratory Protection: In case of insufficient ventilation or when dealing with dust, use a NIOSH/MSHA or European Standard EN 136 approved respirator.[2][4]

First Aid Measures

In case of exposure, follow these first aid procedures immediately.



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Caption: First aid workflow for exposure to **5-Methoxy-2-(trifluoromethyl)pyridine**.

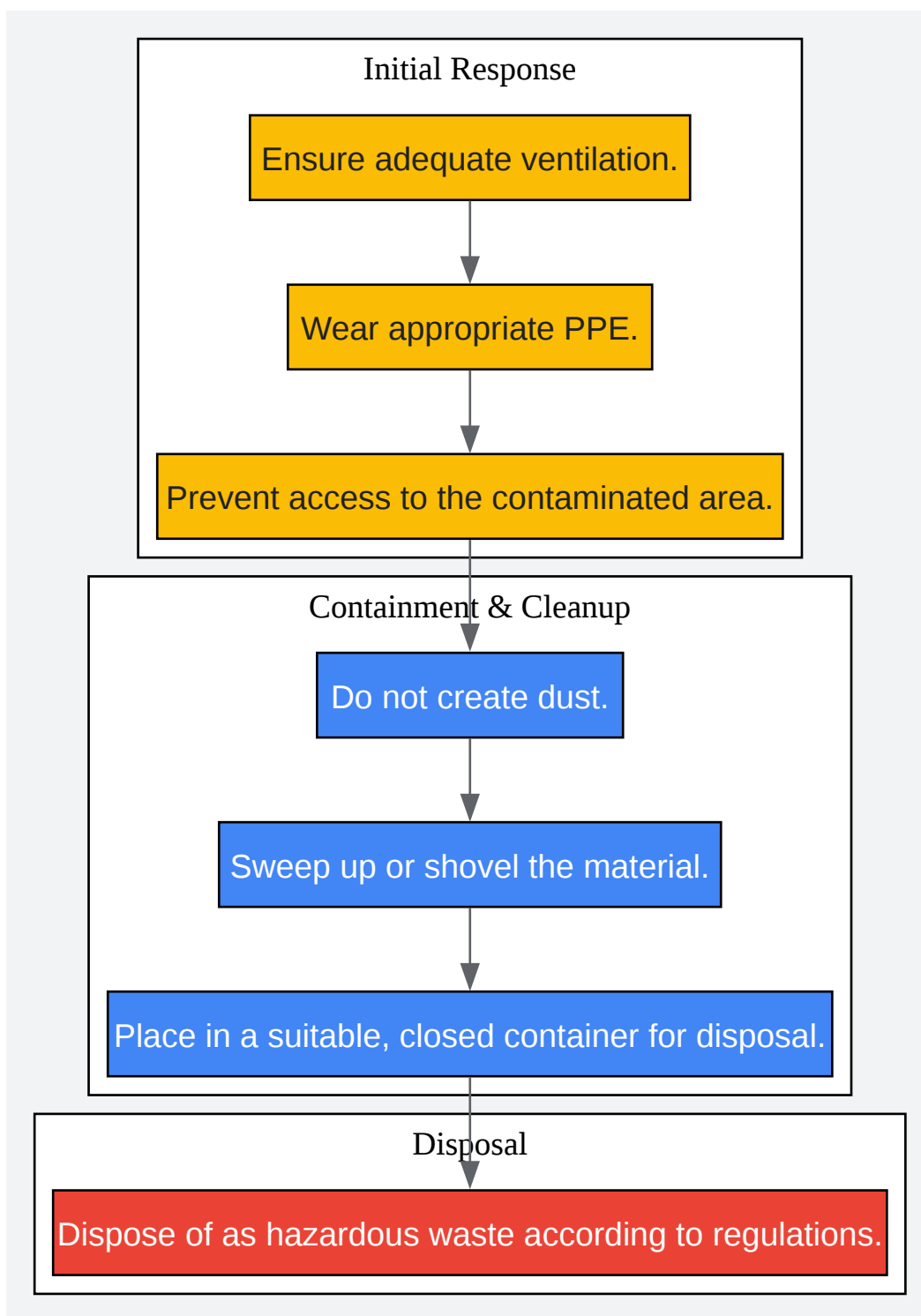
Detailed First Aid Protocols:

- **Inhalation:** If inhaled, remove the person to fresh air and keep them comfortable for breathing.^{[1][2]} If the person is not breathing, provide artificial respiration.^[2] Call a POISON CENTER or doctor if you feel unwell.^{[1][2]}
- **Skin Contact:** In case of skin contact, wash off immediately with plenty of soap and water for at least 15 minutes.^{[1][2]} If skin irritation occurs, seek medical advice.^{[1][2]} Contaminated clothing should be removed and washed before reuse.^[1]
- **Eye Contact:** If in eyes, rinse cautiously with water for several minutes.^{[1][2]} If present, remove contact lenses if it is easy to do so and continue rinsing for at least 15 minutes.^{[1][2]} If eye irritation persists, get medical advice/attention.^{[1][2]}
- **Ingestion:** If swallowed, clean the mouth with water and drink plenty of water afterwards.^[1] ^[2] Seek medical attention if symptoms occur.^{[1][2]}

Fire-Fighting Measures

- Suitable Extinguishing Media: Use carbon dioxide, dry chemical powder, or foam.[\[4\]](#)
- Specific Hazards: In a fire, toxic fumes may be emitted, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and hydrogen fluoride (HF).[\[2\]](#)[\[4\]](#)
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[4\]](#)

Accidental Release Measures



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Caption: Workflow for handling a spill of **5-Methoxy-2-(trifluoromethyl)pyridine**.

Detailed Accidental Release Protocols:

- **Personal Precautions:** Ensure adequate ventilation and wear the personal protective equipment outlined in Section 5.^[4] Unauthorized personnel should be kept away from the spill area.^[4]
- **Environmental Precautions:** Prevent the substance from entering drains or waterways.^[4]
- **Methods for Cleaning Up:** For a solid spill, sweep up and shovel the material into a suitable, closed container for disposal.^[2] Avoid creating dust.^[4]

Stability and Reactivity

- **Reactivity:** Based on available information, there are no known reactivity hazards.^[2]
- **Chemical Stability:** The compound is stable under normal storage and handling conditions.^[1]^[2]
- **Conditions to Avoid:** Incompatible products should be avoided.^[1]^[2]
- **Incompatible Materials:** Strong oxidizing agents are incompatible with this substance.^[1]^[2]
- **Hazardous Decomposition Products:** Under normal use, hazardous decomposition products are not expected.^[1] However, during combustion, it can emit toxic fumes like carbon oxides, nitrogen oxides, and hydrogen fluoride.^[2]
- **Hazardous Polymerization:** Hazardous polymerization does not occur.^[1]^[2]

Disposal Considerations

The disposal of **5-Methoxy-2-(trifluoromethyl)pyridine** and its containers must be handled as hazardous waste.^[1] It is imperative to consult and comply with local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.^[1] The material should be disposed of at an approved waste disposal plant.^[1]

Experimental Protocols

The safety data sheets reviewed for this guide do not contain detailed experimental protocols for determining the physical, chemical, or toxicological properties. These properties are typically determined using standardized methods, such as those established by the OECD

(Organisation for Economic Co-operation and Development) for chemical testing. For instance, skin and eye irritation studies would generally follow OECD Guidelines 404 and 405, respectively. However, the specific results of such tests on this compound are not provided in the available documentation.

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References

- 1. fishersci.com [fishersci.com]
- 2. fishersci.at [fishersci.at]
- 3. aksci.com [aksci.com]
- 4. canbipharm.com [canbipharm.com]
- 5. benchchem.com [benchchem.com]
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